

# Technical Support Center: Navigating the Purification of Halogenated Benzoic Acids

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *2-Bromo-3-fluoro-4-hydroxybenzoic acid*

CAS No.: *1697589-51-7*

Cat. No.: *B1381566*

[Get Quote](#)

Welcome to the technical support center for the purification of halogenated benzoic acids. This guide is designed for researchers, scientists, and drug development professionals, offering in-depth troubleshooting advice, frequently asked questions (FAQs), and detailed protocols to overcome common challenges encountered during the purification of these critical chemical building blocks.

## Introduction: The Challenge of Purity

Halogenated benzoic acids are indispensable precursors in the synthesis of pharmaceuticals, agrochemicals, and advanced materials. The introduction of a halogen atom (F, Cl, Br, I) dramatically influences the molecule's physicochemical properties, including its acidity, solubility, and biological activity. However, these same properties present unique and often frustrating purification challenges. Synthetic reactions rarely yield a single, pure product. Researchers frequently grapple with removing closely related impurities such as positional isomers, unreacted starting materials, and byproducts from side reactions like di-halogenation.

This guide provides a structured approach to troubleshooting these purification hurdles, moving beyond simple procedural steps to explain the underlying chemical principles that govern success.

## Part 1: Frequently Asked Questions & Core Concepts

This section addresses the most common issues encountered during the purification of halogenated benzoic acids, providing concise answers and foundational knowledge.

### FAQ 1: Why are positional isomers (e.g., ortho vs. para) of halogenated benzoic acids so difficult to separate?

Positional isomers often possess very similar physical properties, such as polarity, boiling points, and solubility profiles, which makes their separation by standard techniques like recrystallization challenging. For example, o- and p-chlorobenzoic acids have melting points that are relatively close (142 °C and 243 °C, respectively) but their solubility characteristics in many solvents do not differ dramatically enough for a simple one-step crystallization. The key to separation lies in exploiting subtle differences in these properties.

- **Expertise & Experience:** The choice of purification strategy must be informed by the specific halogen and its position on the aromatic ring. These factors influence the molecule's pKa, crystal lattice energy, and intermolecular interactions. For instance, the acidity of chlorobenzoic acids follows the order: ortho > meta > para.<sup>[1]</sup> This difference in acidity can be exploited in techniques like dissociation extractive crystallization.<sup>[2][3]</sup>

### FAQ 2: My purified product is off-white or yellowish. What causes this discoloration and how can I remove it?

Discoloration typically arises from non-volatile, often polymeric or tar-like, impurities formed during synthesis, especially in reactions like diazotization.<sup>[4]</sup>

- **Trustworthiness (Self-Validating Protocol):** A simple and effective method to remove colored impurities is to use activated charcoal during recrystallization.<sup>[4]</sup>
  - Dissolve the crude acid in the minimum amount of a suitable hot solvent.

- Add a small amount (typically 1-2% by weight) of activated charcoal to the hot solution. Caution: Adding charcoal to a boiling solution can cause it to boil over violently. Cool the solution slightly before adding.
- Gently boil the mixture for a few minutes to allow the charcoal to adsorb the impurities.
- Perform a hot filtration to remove the charcoal.
- Allow the clear, colorless filtrate to cool and crystallize.
- Note: Using an excessive amount of charcoal can lead to the loss of the desired product through adsorption, thereby reducing the yield.<sup>[5]</sup>

### FAQ 3: During recrystallization, my compound "oils out" instead of forming crystals. What's happening and how do I fix it?

"Oiling out" occurs when the solute comes out of the supersaturated solution at a temperature above its melting point (or the melting point of the impure mixture). This is a common problem when the crude product is highly impure, as impurities can significantly depress the melting point.<sup>[5]</sup>

- Troubleshooting "Oiling Out":
  - Re-heat the solution: Re-heat the mixture until the oil completely redissolves.
  - Add more solvent: Add a small amount of additional hot solvent to decrease the saturation point.
  - Cool slowly: Allow the flask to cool very slowly. Insulating the flask can help encourage the formation of crystal nuclei rather than oil droplets.<sup>[5]</sup>
  - Scratch the flask: Use a glass rod to gently scratch the inside of the flask at the surface of the solution to create nucleation sites.<sup>[5]</sup>
  - Use a seed crystal: If available, add a tiny crystal of the pure compound to the cooled solution to initiate crystallization.<sup>[5]</sup>

## Part 2: Troubleshooting Guides by Purification Technique

This section provides detailed troubleshooting in a structured, question-and-answer format for specific purification methodologies.

### A. Recrystallization Troubleshooting

Recrystallization is the most common and cost-effective method for purifying solid organic compounds.<sup>[6]</sup> Its success hinges on the principle that the desired compound and its impurities have different solubilities in a given solvent system.<sup>[7][8]</sup>

| Problem                                                     | Potential Cause(s)                                                                                                                                                                                                                                    | Recommended Solution(s)                                                                                                                                                                                                                                                                                                                                                                                                   |
|-------------------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Low Yield of Purified Crystals                              | 1. Too much solvent was used, leaving a significant amount of product in the mother liquor. 2. Premature crystallization occurred during hot filtration. 3. The crystals were washed with a solvent that was not ice-cold, re-dissolving the product. | 1. Re-heat the filtrate and evaporate some of the solvent to increase concentration, then cool again. <sup>[5]</sup> 2. Preheat the filtration apparatus (funnel, filter paper, and receiving flask) to prevent cooling and premature crystallization. <sup>[5]</sup> 3. Always wash the collected crystals with a minimal amount of ice-cold solvent. <sup>[5]</sup>                                                     |
| No Crystals Form Upon Cooling                               | 1. The solution is not sufficiently saturated (too much solvent was added). 2. The solution cooled too rapidly, inhibiting crystal nucleation. 3. High concentration of impurities inhibiting crystal growth.                                         | 1. Boil off some of the solvent to concentrate the solution and try cooling again. <sup>[7]</sup> 2. Allow the solution to cool slowly to room temperature before placing it in an ice bath. <sup>[5]</sup> 3. Induce crystallization by scratching the inner wall of the flask with a glass rod or adding a seed crystal. <sup>[5][7]</sup>                                                                              |
| Product Purity is Still Low (e.g., by TLC or Melting Point) | 1. The chosen solvent does not effectively differentiate between the product and a key impurity (e.g., a positional isomer). 2. The cooling was too rapid, causing impurities to be trapped within the crystal lattice.                               | 1. Perform a systematic solvent screen to find a solvent or solvent pair with a large solubility differential. For example, an ethanol/water mixture is often effective for halogenated benzoic acids. <sup>[4]</sup> <sup>[9]</sup> 2. Ensure slow cooling. A second recrystallization may be necessary. For persistent impurities, consider fractional crystallization or an alternative technique like chromatography. |

## B. Acid-Base Extraction Troubleshooting

This powerful technique separates acidic, basic, and neutral compounds based on their differing solubilities in aqueous and organic phases, which can be manipulated by altering the pH.<sup>[10][11]</sup> Halogenated benzoic acids, being acidic, can be converted to their water-soluble carboxylate salts.

- Causality: The acidity (pKa) of a halogenated benzoic acid is determined by the electron-withdrawing inductive effect of the halogen.<sup>[12]</sup> This makes them stronger acids than benzoic acid itself and readily deprotonated by a weak base like sodium bicarbonate.

*Workflow for purifying an acidic compound from a neutral impurity.*

| Problem                                       | Potential Cause(s)                                                                                                                                                                                                         | Recommended Solution(s)                                                                                                                                                                                                                                                                                                                                                                   |
|-----------------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Low Recovery of Acid After Precipitation      | 1. Insufficient acidification; the carboxylate salt was not fully protonated. 2. The product has some solubility in the cold aqueous solution. 3. An emulsion formed during extraction, trapping product at the interface. | 1. Check the pH of the aqueous layer with pH paper to ensure it is strongly acidic (pH 1-2). Add more acid if necessary. <a href="#">[10]</a> 2. Ensure the solution is thoroughly chilled in an ice bath before filtration to minimize solubility. 3. To break emulsions, try adding a small amount of brine (saturated NaCl solution) or filtering the mixture through a pad of Celite. |
| Product is Contaminated with Neutral Impurity | 1. Inefficient extraction; the organic layer was not washed sufficiently with the basic solution. 2. The aqueous layer was not "back-washed" to remove residual neutral compound.                                          | 1. Perform the extraction with the basic solution two or three times to ensure complete conversion and transfer of the acid to the aqueous layer. 2. After separating the initial aqueous layer, wash it once with a small portion of fresh organic solvent (a "back-wash") to remove any dissolved neutral impurity before you acidify. <a href="#">[10]</a>                             |

## C. Advanced & Chromatographic Methods

When recrystallization and extraction fail, particularly with stubborn isomer mixtures, more advanced techniques are required.

| Technique                               | When to Use                                                                   | Key Principle & Causality                                                                                                                                                                                                                                                                                                                                                                                                        |
|-----------------------------------------|-------------------------------------------------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Purification via Salt Formation         | For separating positional isomers with very similar properties.               | This method exploits the fact that different isomers may form salts with a chiral amine (like $\alpha$ -methylbenzylamine) that have significantly different solubilities. The desired salt selectively crystallizes, and is then isolated and hydrolyzed back to the pure acid. This has been shown to be highly effective for purifying 2,4-dichlorobenzoic acid. <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[13]</a> |
| Preparative HPLC                        | When high purity is essential and only small-to-medium quantities are needed. | High-performance liquid chromatography offers superior resolving power. Different column chemistries (e.g., C18, PFP) can be screened to find conditions that exploit subtle differences in polarity and electronic interactions between isomers. <a href="#">[6]</a> <a href="#">[14]</a> <a href="#">[15]</a> <a href="#">[16]</a> This is often a last resort due to cost and lower throughput.                               |
| Dissociation Extractive Crystallization | For industrial-scale separation of isomers like o- and p-chlorobenzoic acid.  | This technique involves using a specific reagent (e.g., piperazine) that forms a complex with one isomer much more readily than the other, causing it to selectively precipitate from a chosen solvent (e.g., methanol). <a href="#">[2]</a> <a href="#">[3]</a>                                                                                                                                                                 |

## Part 3: Key Experimental Protocols

Here we provide detailed, step-by-step methodologies for core purification techniques tailored for halogenated benzoic acids.

### Protocol 1: Standard Recrystallization of 2-Fluorobenzoic Acid

This protocol is adapted for purifying crude 2-fluorobenzoic acid that may contain colored impurities and positional isomers.<sup>[4]</sup>

- **Dissolution:** In a suitable Erlenmeyer flask, dissolve the crude 2-fluorobenzoic acid (e.g., 5.0 g) in a minimal amount of hot 95% ethanol.
- **Saturation:** While the ethanol solution is hot, slowly add hot deionized water dropwise with swirling until the solution just begins to turn cloudy. This indicates the saturation point.
- **Clarification:** Add a few drops of hot 95% ethanol to re-dissolve the precipitate and obtain a clear solution.
- **Decolorization (Optional):** If the solution is colored, cool it slightly and add a small spatula-tip of activated charcoal. Bring the solution back to a gentle boil for 2-3 minutes.
- **Hot Filtration:** Preheat a funnel and a clean receiving flask. Place a fluted filter paper in the funnel and quickly filter the hot solution to remove the charcoal and any insoluble impurities.
- **Crystallization:** Cover the receiving flask and allow the filtrate to cool slowly to room temperature. Once at room temperature, place the flask in an ice-water bath for at least 30 minutes to maximize crystal formation.
- **Isolation:** Collect the purified crystals by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the crystals on the filter with a small amount of an ice-cold ethanol/water mixture.
- **Drying:** Dry the purified crystals in a vacuum oven at a low temperature (e.g., 40-50 °C) until a constant weight is achieved.

## Protocol 2: Purification of 2,4-Dichlorobenzoic Acid (DCBA) via Salt Formation

This protocol is highly effective for removing positional isomer impurities from crude DCBA.<sup>[1]</sup>

- **Salt Formation:** Dissolve crude 2,4-dichlorobenzoic acid (1.0 eq) in a suitable solvent like methanol or a methanol/water mixture. Add (R)-(+)- $\alpha$ -methylbenzylamine (1.0 eq) to the solution.
- **Crystallization:** Stir the solution and allow the diastereomeric salt of 2,4-DCBA to selectively crystallize. Cooling may be required to improve the yield.
- **Isolation of Salt:** Collect the crystalline salt by filtration and wash with a small amount of cold solvent.
- **Hydrolysis (Liberation of Free Acid):** Dissolve the purified salt in a mixture of water and methanol (e.g., 2:1 v/v) and heat to approximately 60 °C.
- **Acidification:** Slowly add concentrated HCl until the pH of the solution is less than 2 (verify with pH paper). A thick slurry of the purified 2,4-DCBA will precipitate.
- **Final Isolation:** Allow the slurry to cool to room temperature. Isolate the pure product by filtration, wash the filter cake thoroughly with water, and dry in a vacuum oven.

## Part 4: Data Reference Tables

Quantitative data is essential for making informed decisions during purification development.

### Table 1: Acidity of Selected Halogenated Benzoic Acids

The pKa value is a direct measure of a compound's acidity; a lower pKa indicates a stronger acid. This property is fundamental to acid-base extraction strategies.

| Compound                 | pKa (in water at 25 °C) | Reference |
|--------------------------|-------------------------|-----------|
| Benzoic Acid (Reference) | 4.20                    | [17]      |
| 2-Chlorobenzoic Acid     | 2.88                    | [18]      |
| 3-Chlorobenzoic Acid     | 3.82                    | [19]      |
| 4-Chlorobenzoic Acid     | 3.98                    | N/A       |
| 2-Bromobenzoic Acid      | 2.85                    | N/A       |
| 3-Bromobenzoic Acid      | 3.81                    |           |
| 4-Bromobenzoic Acid      | 3.97                    | N/A       |
| 2-Iodobenzoic Acid       | 2.86                    | N/A       |
| 3-Iodobenzoic Acid       | 3.85                    | N/A       |
| 4-Iodobenzoic Acid       | 3.93                    | N/A       |
| 2-Fluorobenzoic Acid     | 3.27                    | N/A       |
| 3-Fluorobenzoic Acid     | 3.87                    | N/A       |
| 4-Fluorobenzoic Acid     | 4.14                    | N/A       |
| 2,4-Dichlorobenzoic Acid | ~2.7                    | Estimated |

Note: pKa values can vary slightly between sources. The trend within each series is the most critical piece of information.

## Table 2: Solubility Data for 2-Chlorobenzoic Acid

Understanding solubility is the key to selecting the right solvent for recrystallization. An ideal solvent shows high solubility at high temperatures and low solubility at low temperatures.

| Solvent              | Temperature (°C) | Solubility (g / 100 g solvent) | Reference            |
|----------------------|------------------|--------------------------------|----------------------|
| Water                | 25               | 0.21                           | <a href="#">[18]</a> |
| Water                | 100              | 4.03                           | <a href="#">[18]</a> |
| Acetone              | 15               | 35.97                          | <a href="#">[18]</a> |
| Diethyl Ether        | 15               | 23.89                          | <a href="#">[18]</a> |
| Ethanol              | -                | Very Soluble                   | <a href="#">[18]</a> |
| Benzene              | 26               | 2.02                           | <a href="#">[18]</a> |
| Carbon Tetrachloride | 15               | 0.36                           | <a href="#">[18]</a> |

## Conclusion

The purification of halogenated benzoic acids, while challenging, is a systematic process. By understanding the nature of the likely impurities and the fundamental principles of different purification techniques, researchers can develop robust and efficient protocols. This guide serves as a starting point for troubleshooting common issues, from selecting the right recrystallization solvent to implementing advanced methods for isomer separation. Always remember that careful, slow, and methodical work is the key to achieving high purity.

## References

- Ley, S. V., & Yates, C. M. (2007). Purification of 2,4 Dichlorobenzoic Acid. Organic Process Research & Development, 11(6), 1215–1217. [\[Link\]](#)
- Vaia. The pKa values of a few ortho-, meta-, and para-substituted benzoic acids are shown below. Vaia. [\[Link\]](#)
- ResearchGate. (2025). Purification of 2,4 Dichlorobenzoic Acid | Request PDF. [\[Link\]](#)
- Lashanizadegan, A., & Tavaré, N. S. (2005). Separation of chlorobenzoic acids by dissociation extractive crystallization. Industrial & Engineering Chemistry Research, 44(18), 7274–7283\*. [\[Link\]](#)

- Chemister.ru. 2-chlorobenzoic acid. [\[Link\]](#)
- Haflong Government College. EXPERIMENT 1. [\[Link\]](#)
- Lashanizadegan, A., et al. (2000). Ternary Phase Equilibrium Diagrams for o- and p-Chlorobenzoic Acids and Their Complex with Piperazine in Methanol. Journal of Chemical & Engineering Data, 45(6), 1153-1156. [\[Link\]](#)
- Gomaa, E. A. (2014). Molal Solubility, Dissociation, Association and Solvation Parameters for Saturated O-Chlorobenzoic Acid Solutions in Various Solvents at 298.15 K. International Journal of Chemistry, 4(2), 1-5. [\[Link\]](#)
- CLAS. Table of Acids with Ka and pKa Values\*. [\[Link\]](#)
- University of Missouri–St. Louis. Recrystallization of Benzoic Acid. [\[Link\]](#)
- PubChem. 3-Chlorobenzoic Acid. [\[Link\]](#)
- Phenomenex. TROUBLESHOOTING GUIDE. [\[Link\]](#)
- University of California, Irvine. Acid-Base Extraction. [\[Link\]](#)
- SIELC Technologies. (2018). Separation of 2,4-Dichlorobenzoic acid on Newcrom R1 HPLC column. [\[Link\]](#)
- Acree, W. E. (2013). IUPAC-NIST Solubility Data Series. 99. Solubility of Benzoic Acid and Substituted Benzoic Acids in Both Neat Organic Solvents and Binary Organic Solvent Mixtures. UNT Digital Library. [\[Link\]](#)
- Cengage. pKa Values for Organic and Inorganic Bronsted Acids at 25o C. [\[Link\]](#)
- King Saud University. EXPERIMENT (3) Recrystallization. [\[Link\]](#)
- NIST. Table 20.5 pKa values for benzoic acid and some hydroxy-, thio-, and amino-substituted derivatives. [\[Link\]](#)
- Organic Chemistry Data. Equilibrium pKa Table (DMSO Solvent and Reference). [\[Link\]](#)

- ResearchGate. (2021). (PDF) Recrystallization of Impure Benzoic Acid. [\[Link\]](#)
- DAV College, Jalandhar. EXPERIMENT 1 AIM: To prepare crystals of pure benzoic acid from an impure sample. [\[Link\]](#)
- Longdom Publishing. (2021). Reactions of Benzene. [\[Link\]](#)
- University of Wisconsin-Madison. The Recrystallization of Benzoic Acid. [\[Link\]](#)
- University of Missouri–St. Louis. The Extraction of Benzoic Acid from a Mixture. [\[Link\]](#)
- Chemistry Steps. (2025). Organic Acid-Base Extractions. [\[Link\]](#)
- Agilent. Application Compendium Solutions for Preparative HPLC. [\[Link\]](#)
- Chemistry LibreTexts. (2024). 16.S: Chemistry of Benzene - Electrophilic Aromatic Substitution (Summary). [\[Link\]](#)
- OpenStax. Appendix C: Dissociation Constants and pKa Values for Acids at 25°C. [\[Link\]](#)
- MZ-Analysentechnik. General tips for preparative HPLC Technical Note. [\[Link\]](#)
- Shimadzu. (2020). Preparative HPLC Primer. [\[Link\]](#)
- Wellesley College. Experiment 5 — Acid-Base Chemistry and Extraction. [\[Link\]](#)
- University of Warwick. Principles in preparative HPLC. [\[Link\]](#)
- Google Patents.
- NIST. Benzoic acid, 4-bromo-. [\[Link\]](#)
- Michigan State University. Substitution Reactions of Benzene and Other Aromatic Compounds. [\[Link\]](#)
- University of South Alabama. Halogenation of Benzene. [\[Link\]](#)
- Wikipedia. Electrophilic aromatic substitution. [\[Link\]](#)

- Reddit. (2021). Help with purification of benzoic acid by extraction. [[Link](#)]
- ResearchGate. (2025). (PDF) Solubility of Benzoic Acid in Mixed Solvents. [[Link](#)]
- ResearchGate. (2016). How to remove traces of acidic impurity or water?. [[Link](#)]
- AntTeknik. Preparative HPLC System. [[Link](#)]
- Biotage. (2023). How to isolate impurities from a reaction product. [[Link](#)]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. Organic Syntheses Procedure [[orgsyn.org](https://orgsyn.org)]
- 3. [echemi.com](https://echemi.com) [[echemi.com](https://echemi.com)]
- 4. [figshare.com](https://figshare.com) [[figshare.com](https://figshare.com)]
- 5. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 6. [solutions.bocsci.com](https://solutions.bocsci.com) [[solutions.bocsci.com](https://solutions.bocsci.com)]
- 7. [westfield.ma.edu](https://westfield.ma.edu) [[westfield.ma.edu](https://westfield.ma.edu)]
- 8. [alfa-chemistry.com](https://alfa-chemistry.com) [[alfa-chemistry.com](https://alfa-chemistry.com)]
- 9. [haflonggovtcollege.ac.in](https://haflonggovtcollege.ac.in) [[haflonggovtcollege.ac.in](https://haflonggovtcollege.ac.in)]
- 10. [people.chem.umass.edu](https://people.chem.umass.edu) [[people.chem.umass.edu](https://people.chem.umass.edu)]
- 11. The Extraction of Benzoic Acid from a Mixture [[sites.pitt.edu](https://sites.pitt.edu)]
- 12. [chem.libretexts.org](https://chem.libretexts.org) [[chem.libretexts.org](https://chem.libretexts.org)]
- 13. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 14. [mz-at.de](https://mz-at.de) [[mz-at.de](https://mz-at.de)]
- 15. [shimadzu.com](https://shimadzu.com) [[shimadzu.com](https://shimadzu.com)]

- [16. warwick.ac.uk](http://16.warwick.ac.uk) [[warwick.ac.uk](http://warwick.ac.uk)]
- [17. Appendix C: Dissociation Constants and pKa Values for Acids at 25°C](#) [[saylordotorg.github.io](http://saylordotorg.github.io)]
- [18. 2-chlorobenzoic acid](#) [[chemister.ru](http://chemister.ru)]
- [19. 3-Chlorobenzoic Acid | C7H5ClO2 | CID 447 - PubChem](#) [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Technical Support Center: Navigating the Purification of Halogenated Benzoic Acids]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1381566/docs#technical-support-center-navigating-the-purification-of-halogenated-benzoic-acids>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check